

Metabolic Pathways of 1-Chloro-2-methylpropene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropene

Cat. No.: B051992

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Introduction

1-Chloro-2-methylpropene, also known as isocrotyl chloride or dimethylvinyl chloride, is a halogenated alkene. Understanding its metabolic fate is crucial for assessing its toxicological profile and potential impact on biological systems. This technical guide provides a comprehensive overview of the known metabolic pathways of **1-chloro-2-methylpropene**, detailing the enzymatic processes involved, the resulting metabolites, and the analytical methodologies used for their identification and quantification.

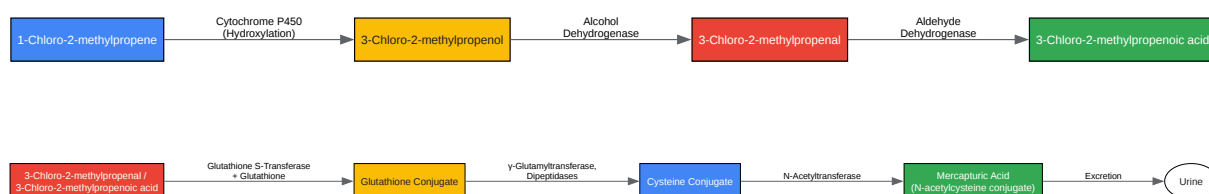
Core Metabolic Pathways

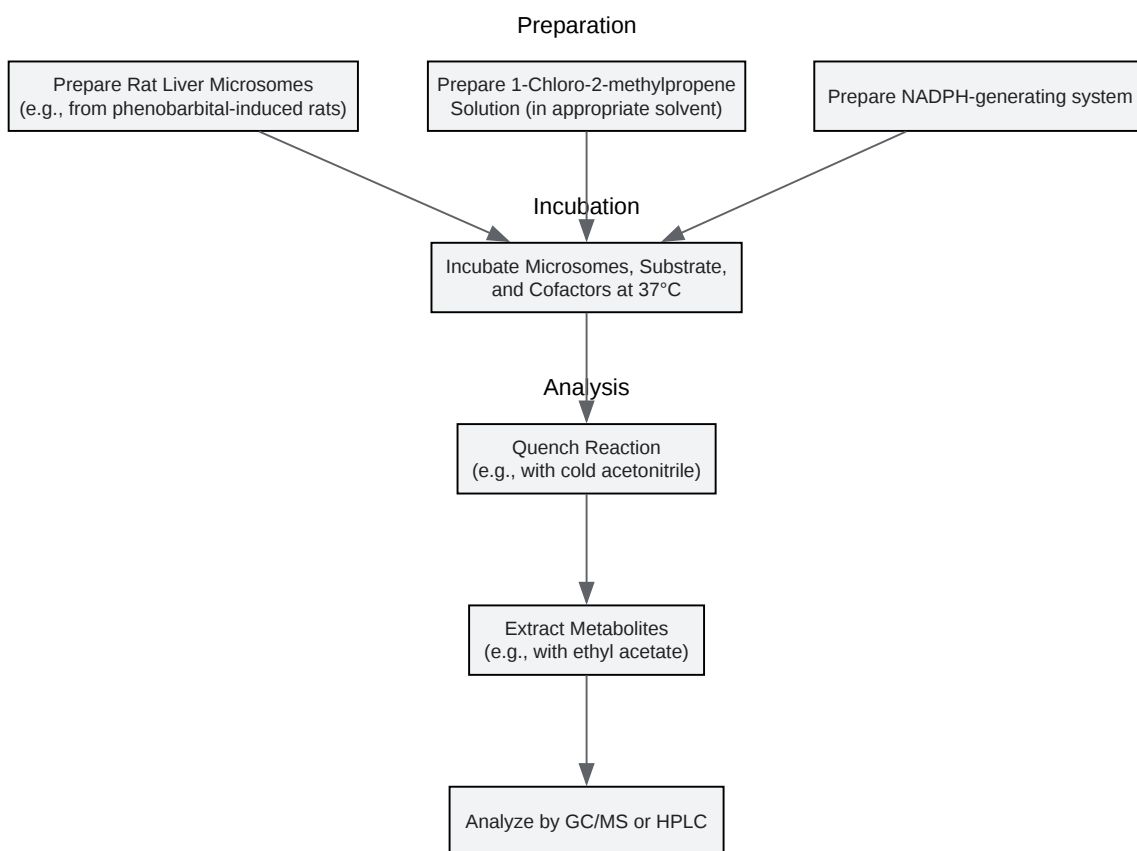
The metabolism of **1-chloro-2-methylpropene** proceeds through a multi-step process primarily involving oxidation by cytochrome P450 (CYP) enzymes, followed by conjugation with glutathione (GSH). This biotransformation leads to the formation of more water-soluble and excretable compounds.

Phase I: Oxidation by Cytochrome P450

The initial and rate-limiting step in the metabolism of **1-chloro-2-methylpropene** is the oxidation of the methyl groups by cytochrome P450 monooxygenases. This reaction is a hydroxylation, leading to the formation of unstable alcohol intermediates.

- **Enzymatic System:** Cytochrome P450 enzymes, particularly those inducible by phenobarbital, are implicated in this oxidative step. While specific isozymes have not been definitively identified for this compound, members of the CYP2B and CYP2E1 subfamilies are known to metabolize halogenated hydrocarbons and are likely involved.
- **Reaction:** The hydroxylation of one of the methyl groups of **1-chloro-2-methylpropene** results in the formation of (E)- and (Z)-3-chloro-2-methylpropenol.[1]
- **Subsequent Oxidation:** These alcohol intermediates are rapidly oxidized, likely by alcohol dehydrogenases, to form the corresponding reactive aldehydes, (E)- and (Z)-3-chloro-2-methylpropenal.[1] Further oxidation, potentially by aldehyde dehydrogenases, can lead to the formation of 3-chloro-2-methylpropenoic acid.[1]





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References

- 1. Protocol for liquid chromatography/mass spectrometry of glutathione conjugates using postcolumn solvent modification | Scilit [scilit.com]
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